Use of Canagliflozin Impurity 10 as a reference standard.

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Compound of Interest

Compound Name:	*Canagliflozin Impurity 10*
Cat. No.:	*B14114569*

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Application Note: Qualification and Usage of **Canagliflozin Impurity 10** (Methoxy-Analogue) as a Reference Standard

Executive Summary

This Application Note details the protocol for the characterization, handling, and analytical utilization of **Canagliflozin Impurity 10** (specifically defined here as the Methoxy-Analogue Impurity, CAS 1672658-93-3).

In the synthesis and stability testing of Canagliflozin (an SGLT2 inhibitor), the identification of process-related impurities is a critical quality attribute (CQA) mandated by ICH Q3A(R2) guidelines. Impurity 10 represents a "critical pair" in Reverse-Phase HPLC (RP-HPLC), often co-eluting with the Active Pharmaceutical Ingredient (API) due to structural similarity.[1] This guide provides a validated workflow for using Impurity 10 to establish system suitability and determine Relative Response Factors (RRF).

Note on Nomenclature:Commercial catalogs vary in their numbering. For this protocol, "Impurity 10" refers strictly to the Methoxy-Analogue described below.

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Technical Profile: Canagliflozin Impurity 10[1][2]

Parameter	Specification
Chemical Name	(2S,3R,4S,5S,6R)-2-(3-((5-(4-fluorophenyl)thiophen-2-yl)methyl)-4-methylphenyl)-2-methoxy-6-(hydroxymethyl)tetrahydro-2H-pyran-3,4,5-triol
CAS Number	1672658-93-3
Molecular Formula	$C_{24}H_{25}FO_6S$
Molecular Weight	460.52 g/mol
Origin	Process-related (Methanolysis of the oxocarbenium intermediate) or Degradation (Stability in methanolic solvents).[1][2][3][4]
Solubility	Soluble in Methanol, DMSO, Acetonitrile; Sparingly soluble in Water.
Criticality	High. Potential to co-elute with Canagliflozin; indicates failure in glycosylation quenching or improper solvent selection.[1]

Impurity Formation Pathway (Visualized)

The following diagram illustrates the mechanistic origin of Impurity 10 during the glycosylation phase of Canagliflozin synthesis.

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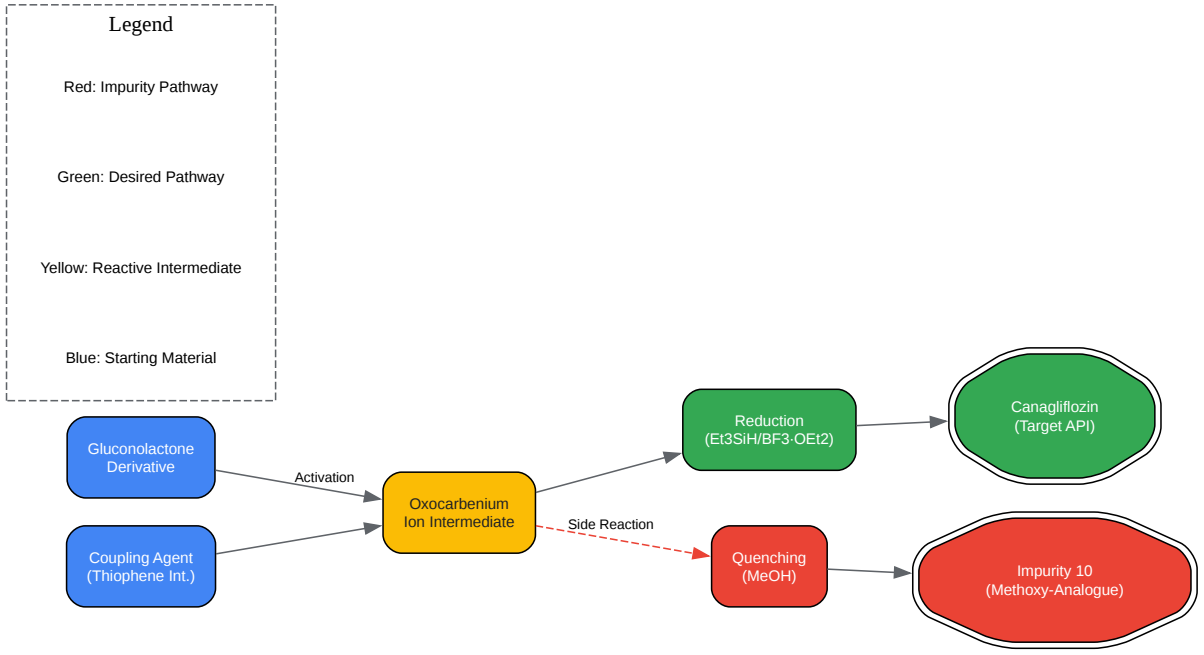

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Figure 1: Mechanistic pathway showing the competitive formation of the Methoxy-Analogue (Impurity 10) versus the target Canagliflozin API during the quenching/reduction step.

Protocol 1: Preparation of Reference Standard Stock

Objective: To prepare a stable, accurate stock solution for HPLC method validation. Pre-requisite: Calibrated analytical balance (readability 0.01 mg), Class A volumetric glassware.

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- Equilibration: Allow the Impurity 10 reference standard vial to equilibrate to room temperature (20–25°C) for 30 minutes to prevent moisture condensation.
- Weighing: Accurately weigh 5.00 mg (±0.05 mg) of Impurity 10 into a 10 mL amber volumetric flask.
  - Note: Amber glass is required.[1] Canagliflozin derivatives show mild photosensitivity in solution.[1]
- Solvation: Add 5 mL of Diluent A (50:50 Acetonitrile:Water v/v). Sonicate for 5 minutes.
  - Caution: Ensure the water bath temperature does not exceed 30°C to prevent degradation.[1]
- Make up: Dilute to volume with Diluent A.[1]
  - Concentration: 500 µg/mL (Stock Solution A).
- Storage: Store at 2–8°C. Stable for 7 days.

Protocol 2: HPLC Method for System Suitability

Objective: To separate Impurity 10 from Canagliflozin and establish the Resolution (Rs) parameter. This method is adapted from validated stability-indicating protocols [1, 2].[1][5]

Chromatographic Conditions:

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Parameter	Setting
Instrument	HPLC with PDA/UV Detector (e.g., Agilent 1290 / Waters Alliance)
Column	Inertsil ODS-3V, 250 x 4.6 mm, 5 µm (or equivalent C18)
Column Temp	30°C
Flow Rate	1.0 mL/min
Injection Vol	10 µL
Detection	UV @ 290 nm (Lambda max for Canagliflozin)
Mobile Phase A	0.1% Orthophosphoric Acid in Water
Mobile Phase B	Acetonitrile (HPLC Grade)

Gradient Program:

Time (min)	Mobile Phase A (%)	Mobile Phase B (%)
0.0	70	30
5.0	70	30
25.0	20	80
30.0	20	80
30.1	70	30
35.0	70	30

System Suitability Criteria:

- Retention Time (RT): Canagliflozin ~12.5 min; Impurity 10 ~13.8 min (Relative Retention Time ~1.10).[1]
- Resolution (Rs): The resolution between Canagliflozin and Impurity 10 must be ≥ 1.5.

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- Tailing Factor: ≤ 1.5 for both peaks.

Protocol 3: Determination of Relative Response Factor (RRF)

Objective: To calculate the RRF of Impurity 10, allowing for its quantification in API samples using the main component (Canagliflozin) calibration curve.

Methodology:

- Prepare a mixed standard solution containing:
  - Canagliflozin API: 100 µg/mL[1]
  - Impurity 10: 100 µg/mL
- Inject the solution in triplicate (n=3).
- Calculate the RRF using the formula:

Alternatively, for single point calibration:

Typical Data (Example):

Component	Concentration (µg/mL)	Average Peak Area (mAU*s)	Response (Area/Conc)	RRF
Canagliflozin	100.0	4,500,000	45,000	1.00
Impurity 10	100.0	3,825,000	38,250	0.85

Interpretation: An RRF of 0.85 indicates that Impurity 10 absorbs UV light at 290 nm less intensely than the API.[1] When quantifying Impurity 10 in a sample, the peak area must be divided by 0.85 (or multiplied by the correction factor 1/0.85 = 1.17) to obtain the true concentration.

Troubleshooting & Critical Control Points

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- Co-elution: If Rs < 1.5, lower the initial % Organic in the gradient from 30% to 25%. The methoxy group makes Impurity 10 slightly more hydrophobic than the parent hydroxylated structure, but the separation window is narrow.
- Ghost Peaks: Impurity 10 can degrade back to the open-ring form if the Mobile Phase pH is < 2.[1]0. Ensure Orthophosphoric acid concentration is strictly 0.1% (pH ~2.2–2.5).[1]
- Carryover: Due to the thiophene moiety, these compounds can adsorb to steel frits. Use a needle wash of 90:10 ACN:Water.[1]

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